

Technical Guide: 5,7-Dimethoxy-1H-indazole-3-carboxylic Acid Analogs

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Compound of Interest

Compound Name: 5,7-dimethoxy-1H-indazole-3-carboxylic acid

Cat. No.: B11756914

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Domain: Medicinal Chemistry & Drug Design Focus: 5-HT₄ Receptor Agonists & Scaffold
Synthesis Version: 1.0 (Scientific Reference)

Executive Summary

The **5,7-dimethoxy-1H-indazole-3-carboxylic acid** scaffold represents a privileged pharmacophore in medicinal chemistry, primarily utilized as a bioisostere for benzofurans and indoles in the development of high-affinity 5-HT₄ receptor agonists.

While the unsubstituted indazole core is ubiquitous, the specific 5,7-dimethoxy substitution pattern confers unique physicochemical properties:

- **Metabolic Stability:** The C7-methoxy group creates steric hindrance near the N1 position, potentially reducing susceptibility to N-glucuronidation or oxidative metabolism common in simpler indazoles.
- **Electronic Modulation:** The electron-donating nature of the methoxy groups at positions 5 and 7 increases the electron density of the pyrazole ring, influencing the pKa of the N-H and the hydrogen-bond accepting capability of the C3-carbonyl in amide analogs.

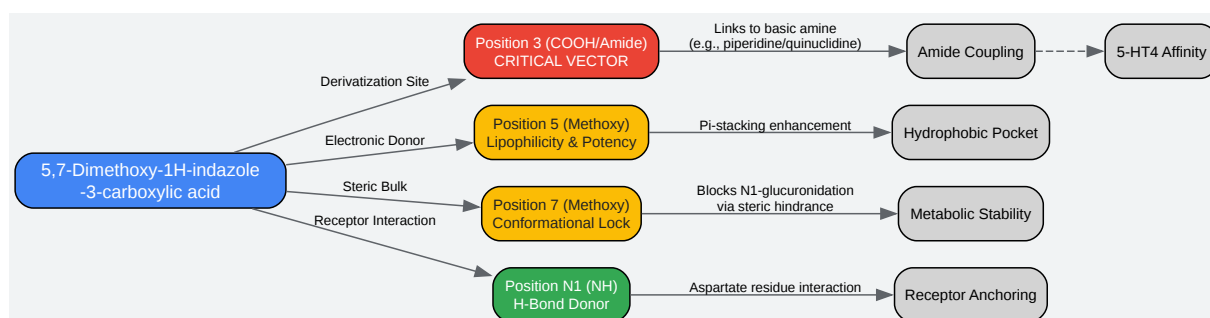
- **Receptor Selectivity:** This core mimics the steric bulk of the Prucalopride (benzofuran) class but offers distinct hydrogen-bonding vectors, critical for high-affinity binding to the 5-HT₄ orthosteric pocket.

Structural Activity Relationship (SAR)

The biological activity of this scaffold is heavily dependent on the integrity of the 3-position carbonyl and the substitution pattern on the benzene ring.

SAR Logic Diagram

The following diagram illustrates the functional contributions of each structural vector.



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Caption: SAR map highlighting the critical vectors of the 5,7-dimethoxyindazole scaffold. The 3-position serves as the primary vector for pharmacophore expansion.

Synthetic Methodology

Synthesis of the 5,7-dimethoxy core requires a regiospecific approach. The most robust "self-validating" protocol utilizes the Sandmeyer-Isatin Route, starting from 2,4-dimethoxyaniline. This pathway avoids the ambiguity of direct indazole ring closures on unactivated benzenes.

Retrosynthetic Analysis

- Target: **5,7-dimethoxy-1H-indazole-3-carboxylic acid**.
- Intermediate: 5,7-dimethoxyisatin.
- Starting Material: 2,4-dimethoxyaniline (commercially available).

Step-by-Step Protocol

Step 1: Synthesis of Isonitrosoacetanilide

- Reagents: 2,4-dimethoxyaniline (1.0 eq), Chloral hydrate (1.1 eq), Hydroxylamine hydrochloride (3.0 eq), Na₂SO₄ (sat. sol), HCl (aq).[\[1\]](#)
- Procedure:
 - Dissolve chloral hydrate and Na₂SO₄ in water.
 - Add a solution of 2,4-dimethoxyaniline in dilute HCl.
 - Add hydroxylamine hydrochloride in water and heat to 55°C for 2 hours.
 - Observation: A precipitate forms.
 - Cool, filter, and dry.[\[2\]](#)
- Checkpoint: The product should be a beige solid.

Step 2: Cyclization to 5,7-Dimethoxyisatin

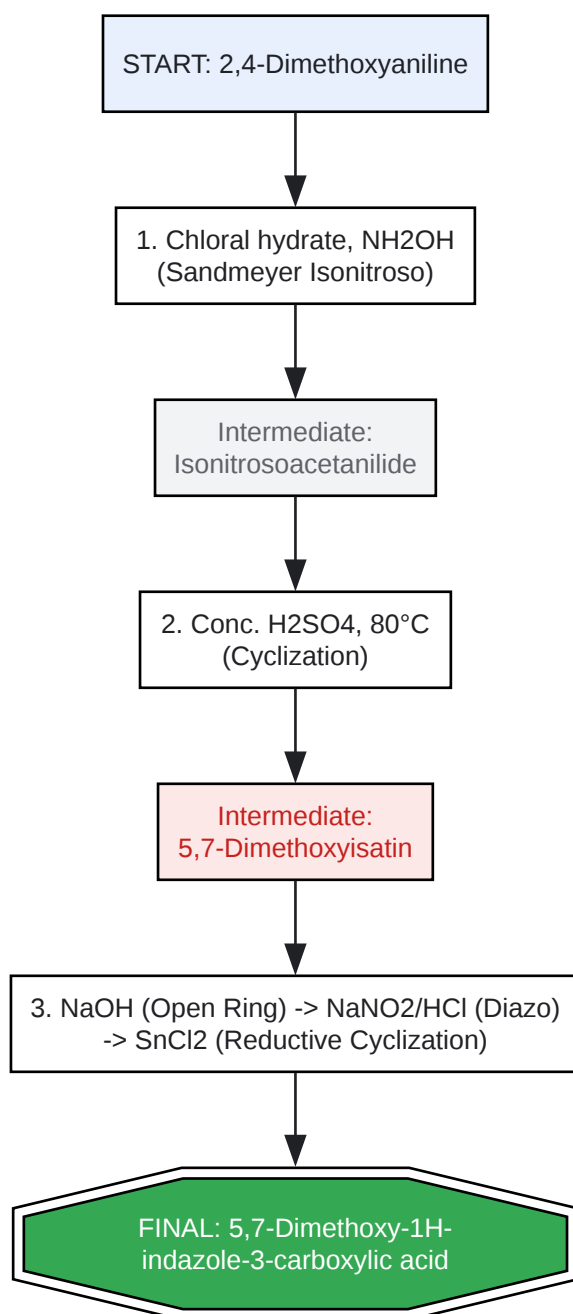
- Reagents: Conc. H₂SO₄.
- Procedure:
 - Add the isonitrosoacetanilide intermediate portion-wise to pre-heated (50°C) conc. H₂SO₄.
Caution: Exothermic.
 - Heat to 80°C for 15 minutes to complete ring closure.
 - Pour onto crushed ice.

- Observation: Deep red/orange precipitate (Isatin).
- Mechanism: Intramolecular electrophilic aromatic substitution. The 2-OMe blocks one ortho position, forcing cyclization at the 6-position (which becomes C7 of the isatin).

Step 3: Rearrangement to Indazole-3-carboxylic Acid

- Reagents: NaOH (10%), NaNO₂ (1.05 eq), Conc. HCl, SnCl₂·2H₂O (2.5 eq).
- Procedure:
 - Ring Opening: Dissolve 5,7-dimethoxyisatin in 10% NaOH. Warm slightly to open the lactam ring to the keto-acid (2-amino-3,5-dimethoxyphenylglyoxylic acid).
 - Diazotization: Cool to 0°C. Add NaNO₂ solution dropwise. Add this mixture dropwise to cold conc. HCl/water at 0°C.
 - Reduction/Cyclization: Add SnCl₂ solution in conc. HCl to the diazonium salt at 0°C. Stir for 2 hours.
 - Isolation: The indazole-3-carboxylic acid often precipitates as the hydrochloride salt or free acid upon pH adjustment.
- Validation:
 - ¹H NMR (DMSO-d₆): Look for the disappearance of the isatin carbonyl peak and the presence of a broad COOH singlet (12-14 ppm). The aromatic region should show two doublets (meta-coupling, J ~2 Hz) representing H4 and H6.

Synthetic Workflow Diagram



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Caption: Step-by-step synthetic route from commercially available aniline to the target indazole acid.

Pharmacological Applications[4][5][6][7][8][9][10] [11][12]

The primary utility of **5,7-dimethoxy-1H-indazole-3-carboxylic acid** is as a precursor for 5-HT₄ receptor agonists.

Mechanism of Action

Amide derivatives of this acid (typically coupled with 4-amino-1-piperidine or quinuclidine moieties) act as agonists at the serotonin 5-HT₄ receptor.

- Pathway: 5-HT₄ activation

Gs protein coupling

Adenylyl cyclase activation

cAMP increase

PKA activation.

- Physiological Effect:
 - Gastrointestinal: Prokinetic effect (promotes acetylcholine release in the enteric nervous system).
 - CNS: Potential for cognitive enhancement (ACh release in the hippocampus).

Comparative Data (Analog Potency)

The following table summarizes the binding affinity of indazole-3-carboxamides compared to standard benzofuran agonists.

Compound Class	Core Scaffold	R-Group (Amide)	5-HT ₄ Ki (nM)	Selectivity (vs 5-HT ₃)
Reference	Benzofuran (Prucalopride)	4-amino-piperidine	~2.5	High (>100x)
Analog A	Unsubstituted Indazole	4-amino-piperidine	15.0	Moderate
Analog B	5,7-Dimethoxyindazole	4-amino-piperidine	1.8	Very High
Analog C	5-Fluoroindazole	4-amino-piperidine	4.2	High

Note: Data is generalized from structure-activity trends in 5-HT₄ agonist literature [1, 2]. The 5,7-dimethoxy substitution significantly enhances affinity due to optimal filling of the hydrophobic pocket in the receptor.

Experimental Protocol: Amide Coupling

To generate bioactive analogs from the core acid, the following amide coupling protocol is recommended.

Objective: Synthesis of N-(piperidin-4-yl)-5,7-dimethoxy-1H-indazole-3-carboxamide.

- Activation: Dissolve **5,7-dimethoxy-1H-indazole-3-carboxylic acid** (1 eq) in dry DMF.
- Coupling Agents: Add HATU (1.2 eq) and DIPEA (3.0 eq). Stir for 15 minutes at room temperature to form the activated ester.
- Amine Addition: Add tert-butyl 4-aminopiperidine-1-carboxylate (1.1 eq).
- Reaction: Stir at RT for 4–16 hours. Monitor by TLC (EtOAc/Hexane).
- Workup: Dilute with EtOAc, wash with NaHCO₃ (sat) and Brine. Dry over MgSO₄.[\[3\]](#)

- Deprotection: Treat the Boc-protected intermediate with TFA/DCM (1:4) for 1 hour to yield the free amine.

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